

Application Notes: Disperse Red 73 in Supercritical Carbon Dioxide (scCO₂) Dyeing

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Compound of Interest

Compound Name: Disperse red 73

Cat. No.: B103122

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Introduction

Supercritical fluid dyeing (SFD) represents a significant advancement in textile coloration, offering an environmentally sustainable alternative to conventional water-based methods.^[1] This technology utilizes carbon dioxide (CO₂) in its supercritical state (above 31.1 °C and 7.38 MPa) as the dyeing medium.^{[1][2]} In this state, CO₂ possesses a unique combination of liquid-like density and gas-like viscosity, making it an excellent solvent for non-polar compounds like disperse dyes.^[1] This allows for the efficient, water-free dyeing of synthetic fibers, particularly polyester (PET).^{[1][3][4]}

Disperse Red 73 (C.I. 11116) is a single azo disperse dye suitable for polyester dyeing.^[5] Its application in scCO₂ offers numerous advantages, including the elimination of wastewater, reduced energy consumption as no drying is required, shorter processing times, and the ability to recycle over 90% of the CO₂.^{[1][6]} The process avoids the need for dispersing agents and other auxiliary chemicals typically required in aqueous dyeing.^{[1][3]}

These notes provide detailed protocols and quantitative data for the application of **Disperse Red 73** in the supercritical CO₂ dyeing of polyester, intended for researchers and scientists in materials science and sustainable chemistry.

Quantitative Data Summary

The efficiency of scCO₂ dyeing is critically dependent on process parameters that influence the solubility of the dye in the supercritical fluid.

Table 1: Physicochemical Properties of C.I. **Disperse Red 73**

Property	Value	Reference
C.I. Name	Disperse Red 73, C.I. 11116	[5]
CAS Number	16889-10-4	[5]
Molecular Formula	C ₁₈ H ₁₆ N ₆ O ₂	[5]
Molecular Weight	348.36 g/mol	[5]
Chemical Class	Single Azo	[5]
Appearance	Dark red powder	[5]

Table 2: Solubility of C.I. **Disperse Red 73** in Supercritical CO₂

The solubility of **Disperse Red 73** is a key factor for achieving effective dye uptake. It increases with both pressure and temperature.[7][8][9] The increase in solubility is particularly sharp at pressures above 18 MPa.[8]

Temperature Range (°C)	Pressure Range (MPa)	Solubility Range (mol/mol)
70 - 130	14 - 26	1.96 x 10 ⁻⁶ - 19.78 x 10 ⁻⁶

(Data sourced from references[1][7][8][9])

Table 3: Typical Process Parameters for scCO₂ Dyeing of Polyester

Parameter	Typical Range	Unit	Notes
Temperature	80 - 140	°C	Affects dye solubility and fiber swelling. Higher temperatures increase dye uptake but must be controlled to prevent polymer degradation. [1] [10]
Pressure	17 - 29	MPa	Directly influences CO ₂ density, which is the primary driver of dye solubility and penetration into the fiber. [1]
Dyeing Time	20 - 90	minutes	Significantly shorter than conventional aqueous dyeing due to high diffusion rates in the supercritical fluid. [1]
Dye Concentration	1 - 4	% owf*	The amount of dye is calculated based on the weight of the fabric. [1] [10]
CO ₂ Flow Rate	20 - 40	mL/min	In dynamic (continuous flow) systems, the flow rate affects the dissolution kinetics of the dye. [1] [11]

*owf: on weight of fabric

Experimental Protocols

The following protocols are based on established methodologies for dyeing polyester fabrics in a laboratory-scale supercritical fluid apparatus.

Protocol 1: Supercritical CO₂ Dyeing of Polyester Fabric

Objective: To dye polyester fabric with **Disperse Red 73** using a supercritical CO₂ medium.

Materials & Equipment:

- Pre-cleaned polyester (PET) fabric
- **Disperse Red 73** powder (C.I. 11116)
- High-pressure dyeing vessel (autoclave) with temperature and pressure controls
- High-pressure pump for CO₂
- CO₂ cylinder (purity ≥ 99.5%)[\[1\]](#)
- Heating system (e.g., heating jacket or oil bath)
- Stirring mechanism (optional, for improved circulation)

Procedure:

- **Sample Preparation:** Cut a precisely weighed sample of the polyester fabric (e.g., 5-10 grams).
- **Loading the Vessel:** Place the fabric sample inside the high-pressure vessel. The fabric can be wrapped around a perforated tube to ensure even exposure.[\[2\]](#) Place the accurately weighed **Disperse Red 73** powder at the bottom of the vessel.[\[2\]](#)
- **Sealing and Purging:** Securely seal the vessel. Purge the system with low-pressure gaseous CO₂ for 2-3 minutes to remove any residual air.[\[1\]](#)
- **Pressurization:** Begin pumping liquid CO₂ into the vessel until the target pressure (e.g., 20-25 MPa) is achieved.[\[1\]](#)

- **Heating and Dyeing:** Activate the heating system and bring the vessel to the desired dyeing temperature (e.g., 120 °C) at a controlled rate (e.g., 2-3 °C/min).[\[1\]](#)
- **Dyeing Cycle:** Once the target temperature and pressure are stable, maintain these conditions for the specified dyeing duration (e.g., 60 minutes). If available, use agitation or fluid circulation to ensure uniform dyeing.[\[1\]](#)
- **Cooling and Depressurization:** After the dyeing period, cool the vessel to below 50 °C.[\[1\]](#) Slowly and carefully depressurize the vessel. As the CO₂ transitions back to a gaseous state, its solvent power is lost, causing any undissolved dye to precipitate.[\[1\]](#)
- **Sample Retrieval:** Once fully depressurized, open the vessel and remove the dyed fabric. The CO₂ can be captured and recycled.[\[1\]](#)

Protocol 2: Post-Dyeing Reduction Clearing

Objective: To remove residual dye particles from the fabric surface, thereby improving rubbing fastness and overall color quality.[\[1\]](#)

Materials:

- Dyed polyester sample
- Sodium dithionite (Na₂S₂O₄)
- Sodium hydroxide (NaOH)
- Deionized water
- Beaker and heating stirrer

Procedure:

- **Prepare Clearing Solution:** Prepare a solution containing 2 g/L sodium dithionite and 2 g/L sodium hydroxide in deionized water.[\[1\]](#)
- **Treatment:** Immerse the dyed fabric in the clearing solution. Heat the solution to 70-80 °C and maintain for 10-20 minutes with gentle stirring.

- Rinsing: Remove the fabric and rinse it thoroughly, first with warm deionized water and then with cold deionized water, until the rinse water is clear and colorless.[1]
- Drying: Allow the fabric to air dry completely.

Protocol 3: Evaluation of Dyeing Performance

Objective: To quantitatively assess the quality of the dyeing process.

1. Color Strength (K/S Value) Measurement:

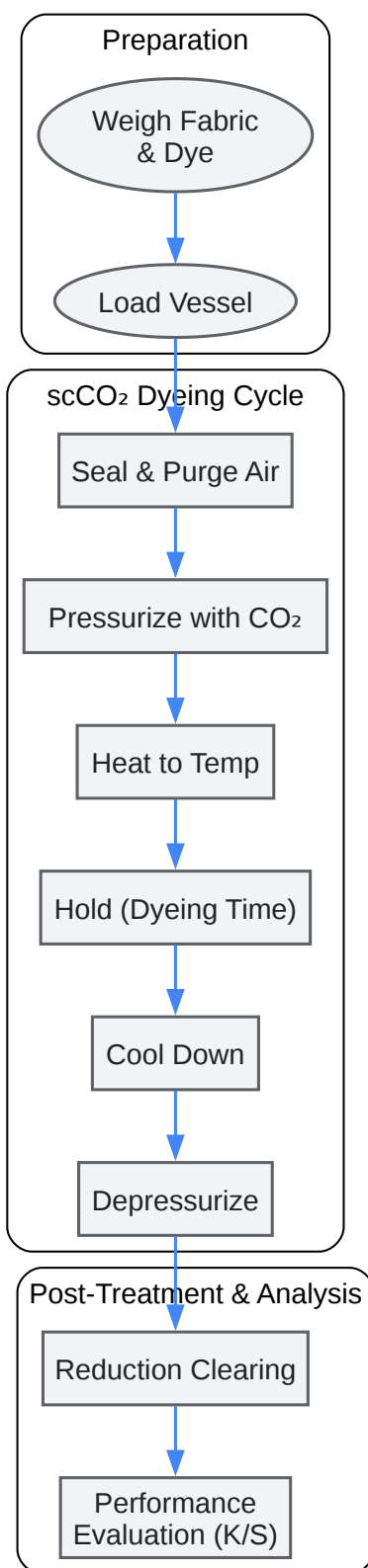
- Use a reflectance spectrophotometer to measure the spectral reflectance of the dyed fabric at its wavelength of maximum absorption (λ_{max}).
- Calculate the K/S value using the Kubelka-Munk equation, which is proportional to the concentration of dye absorbed by the fiber:[1] $K/S = (1 - R)^2 / 2R$ where R is the decimal fraction of the reflectance of the sample.
- Higher K/S values indicate a greater color yield and deeper shade on the fabric.[1][12]

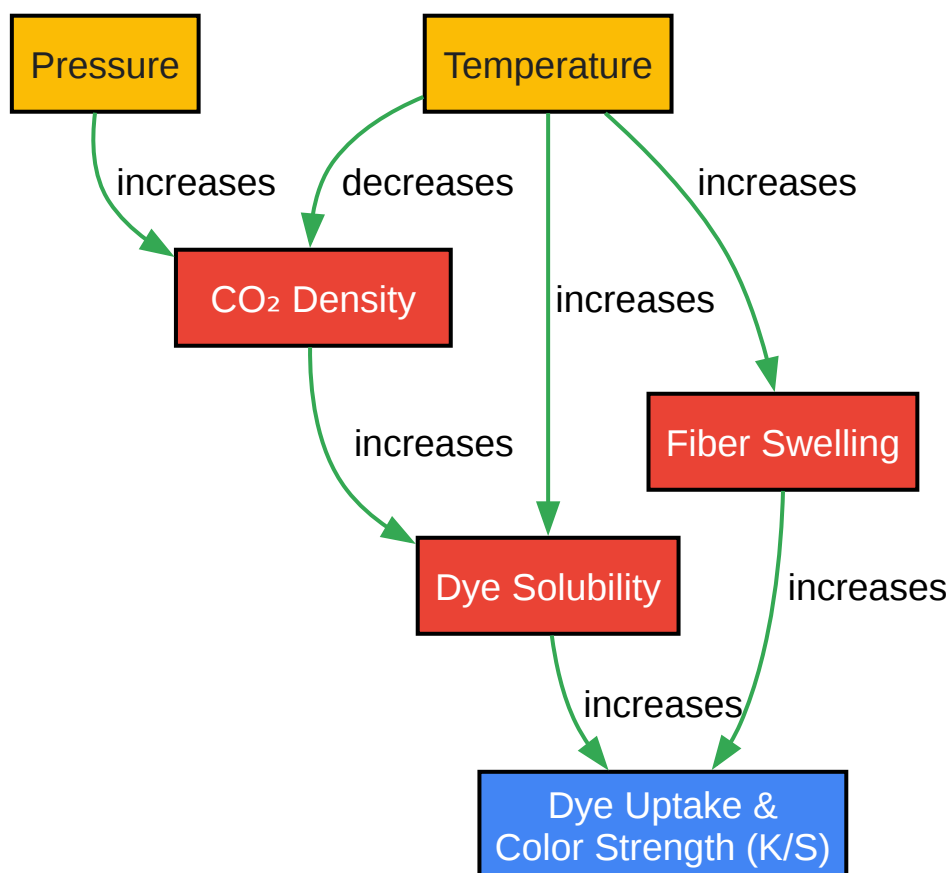
2. Colorfastness to Washing (ISO 105-C06):

- Stitch the dyed specimen between two specified adjacent undyed fabrics (e.g., cotton and wool).[1]
- Place this composite sample in a container with a standard detergent solution and stainless steel balls.[1]
- Agitate the container in a testing apparatus at a specified temperature (e.g., 40 °C or 60 °C) for a set time (e.g., 30 minutes).[1]
- After the cycle, rinse and dry the specimen.
- Evaluate the change in the color of the dyed sample and the degree of staining on the adjacent fabrics using standard Grey Scales for comparison.[1]

Visualizations

The following diagrams illustrate the experimental workflow and the interplay of key process parameters in supercritical CO₂ dyeing.





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- To cite this document: BenchChem. [Application Notes: Disperse Red 73 in Supercritical Carbon Dioxide (scCO₂) Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103122#use-of-disperse-red-73-in-supercritical-carbon-dioxide-dyeing]

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